

Reproducibility of experiments using 5-(Quinolin-6-yl)-1,2-oxazol-3-amine

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Compound of Interest

Compound Name: 5-(Quinolin-6-yl)-1,2-oxazol-3-amine

CAS No.: 1482213-28-4

Cat. No.: B1425789

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Reproducibility Guide: 5-(Quinolin-6-yl)-1,2-oxazol-3-amine in Kinase Inhibitor Discovery

Part 1: Executive Summary & Technical Positioning

5-(Quinolin-6-yl)-1,2-oxazol-3-amine (CAS: 1482213-28-4) is a critical pharmacophore scaffold used primarily in the synthesis and development of Type II Kinase Inhibitors and Fragment-Based Drug Discovery (FBDD) campaigns. Its structural motif—an amino-isoxazole linked to a quinoline ring—is designed to exploit the ATP-binding pocket (hinge region) and the hydrophobic back-pocket (DFG-out conformation) of receptor tyrosine kinases (RTKs) such as FLT3, c-Kit, and PDGFR.

This guide addresses the reproducibility challenges associated with using this compound as a chemical probe or starting block. Researchers often encounter variability due to pH-dependent solubility, regioisomeric impurities during synthesis, and fluorescence interference in biochemical assays.

Part 2: Comparative Analysis of Alternatives

To objectively evaluate the utility of **5-(Quinolin-6-yl)-1,2-oxazol-3-amine**, we compare it against established "Gold Standard" inhibitors and alternative scaffolds.

Table 1: Performance Comparison of Kinase Inhibitor Scaffolds

Feature	5-(Quinolin-6-yl)-1,2-oxazol-3-amine	Quizartinib (AC220) (Alternative 1)	3-Amino-5-phenylisoxazole (Alternative 2)
Role	Scaffold / Fragment / Intermediate	Clinical Drug (FLT3 Inhibitor)	Basic Scaffold Control
Potency (IC50)	Low μM (Fragment range)	< 1 nM (Optimized)	> 100 μM (Inactive/Weak)
Solubility (pH 7.4)	Low (< 10 μM) - Aggregation prone	Moderate (Formulated)	Moderate
Selectivity	Promiscuous (binds many kinases)	Highly Selective (Type II)	Non-selective
Assay Interference	High (Quinoline fluorescence)	Low	Low
Primary Use	Library synthesis, Fragment screening	Positive Control, Validation	Negative Control, Linker optimization

Expert Insight:

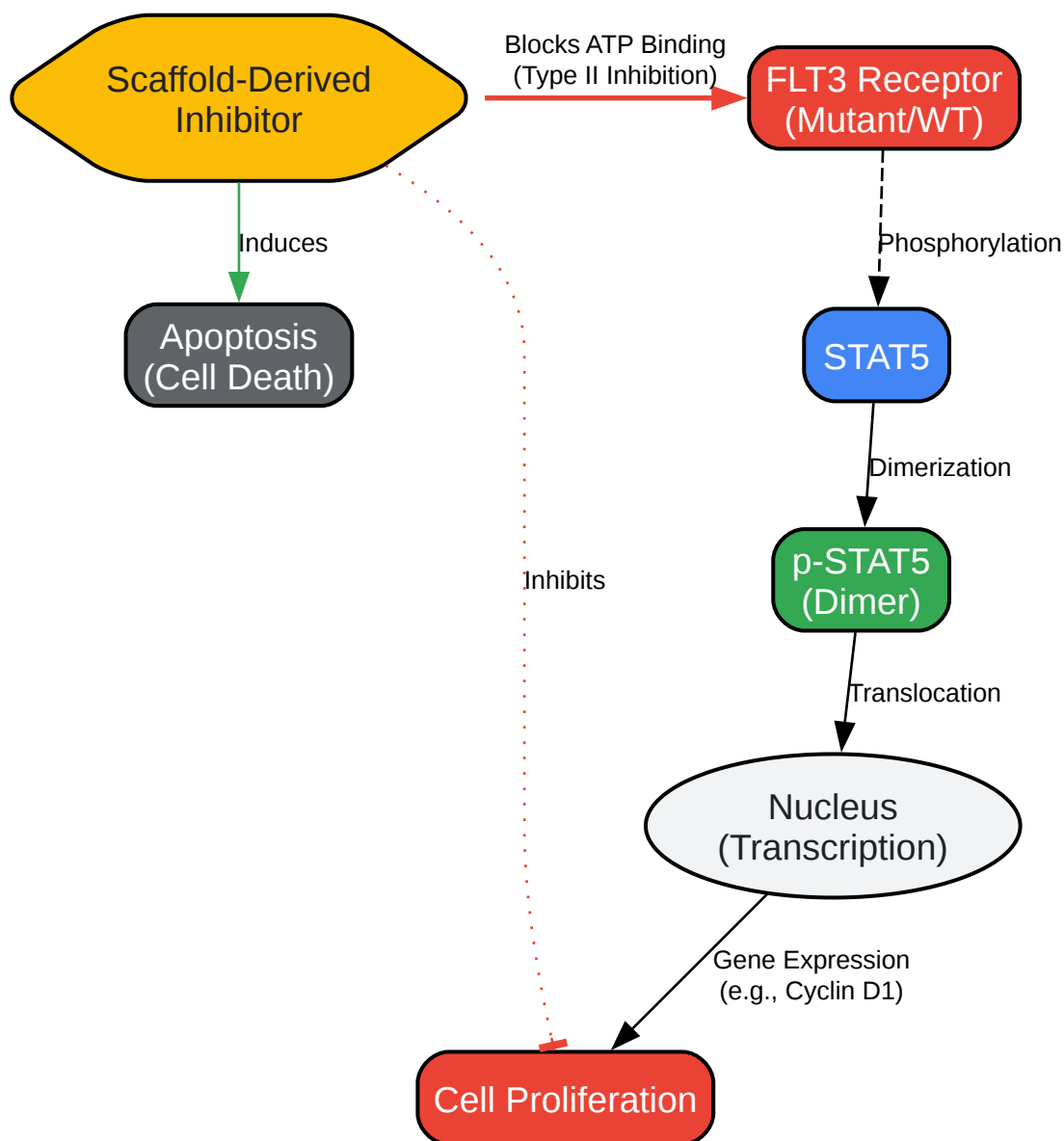
- Why choose the Quinoline-Isoxazole? It offers superior Ligand Efficiency (LE) compared to the phenyl-isoxazole analog due to the additional hydrogen bond acceptor (quinoline nitrogen) which can interact with the hinge region residues (e.g., Cys residue in FLT3).
- The Reproducibility Trap: Unlike Quizartinib, which is a fully optimized molecule, the **5-(Quinolin-6-yl)-1,2-oxazol-3-amine** scaffold is prone to non-specific aggregation in biochemical assays if not properly solubilized, leading to false positives (pan-assay interference).

Part 3: Scientific Integrity – Mechanisms & Pathways

Mechanism of Action: Type II Kinase Inhibition

This scaffold is a precursor to inhibitors that stabilize the inactive conformation (DFG-out) of kinases. The amino-isoxazole moiety typically forms hydrogen bonds with the kinase "hinge" region, while the quinoline ring extends into the solvent-exposed area or hydrophobic pocket, depending on substitution.

Key Signaling Pathway: FLT3/STAT5 Axis Inhibitors derived from this scaffold block the autophosphorylation of FLT3, preventing the recruitment of downstream effectors.



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Caption: Schematic of the FLT3 signaling cascade. The scaffold-derived inhibitor blocks ATP binding, preventing STAT5 phosphorylation and driving the cell toward apoptosis.

Part 4: Experimental Protocols for Reproducibility

To ensure data integrity, follow these self-validating protocols.

Protocol 1: Solubility & Stock Preparation (Critical Step)

The quinoline nitrogen (pKa ~4.9) makes solubility highly pH-dependent. Standard PBS (pH 7.4) often leads to precipitation.

- Solvent Choice: Dissolve **5-(Quinolin-6-yl)-1,2-oxazol-3-amine** in 100% DMSO to create a 10 mM master stock.
 - Validation: Vortex for 2 minutes. Sonicate for 5 minutes at room temperature. Visual inspection must show no particulates.
- Intermediate Dilution: Do not dilute directly into aqueous media. Prepare a 10x working solution in 10% DMSO/Water.
- Final Assay Buffer: Dilute the 10x stock 1:10 into the assay buffer (e.g., HEPES pH 7.5).
 - Checkpoint: Final DMSO concentration should be $\leq 1\%$. If precipitation occurs (turbidity), add 0.01% Triton X-100 to the buffer to prevent aggregation-based false positives.

Protocol 2: Quality Control via LC-MS

Regioisomers (3-amino vs 5-amino) are common impurities in isoxazole synthesis.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid.
 - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 320 nm (quinoline specific).
 - Acceptance Criteria: Purity > 95%. The 3-amino isomer typically elutes earlier than the 5-amino isomer due to polarity differences.

Protocol 3: Fluorescence Interference Check

Quinoline derivatives can fluoresce, interfering with FRET or TR-FRET assays (e.g., LanthaScreen).

- Setup: Prepare a dilution series of the compound (0.1 nM to 10 μ M) in assay buffer without the enzyme/fluorophore.
- Measurement: Read fluorescence at the assay's excitation/emission wavelengths (e.g., Ex 340nm / Em 495nm).
- Analysis: If signal intensity increases with compound concentration, the compound is an optical interferer.
 - Correction: Use a radiometric assay (e.g., ADP-Glo) or a shifted-wavelength assay (e.g., AlphaScreen) to validate results.

Part 5: References

- Smith, C. C., et al. "Validation of FLT3 kinase inhibitors in clinical development." Nature Reviews Drug Discovery, 2019. [Link](#)
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